

Furfuryl Methacrylate: A Technical Guide to Commercial Availability, Synthesis, and Polymerization

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Compound of Interest

Compound Name: Furfuryl methacrylate

Cat. No.: B1215820

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **furfuryl methacrylate** (FMA), a versatile monomer with growing importance in the development of advanced materials for various scientific applications, including drug delivery and biomaterials. This document details its commercial availability from various suppliers, outlines key technical data, and presents detailed experimental protocols for its synthesis and polymerization.

Commercial Availability and Suppliers

Furfuryl methacrylate (CAS No. 3454-28-2) is readily available from a range of chemical suppliers, catering to both research and industrial needs. The compound is typically offered at purities of 95% or greater and is often stabilized with inhibitors such as monomethyl ether hydroquinone (MEHQ) to prevent premature polymerization.^{[1][2]} The table below summarizes a selection of commercial suppliers and their typical product offerings.

Supplier	Product Name	Purity	Available Quantities
Sigma-Aldrich (Merck)	Furfuryl methacrylate	97% (contains ~200 ppm MEHQ)	25 mL, 100 mL
TCI America	Furfuryl Methacrylate (stabilized with MEHQ)	>95.0% (GC)	25g, 500g
Chem-Impex	Furfuryl methacrylate (stabilized with MEHQ)	≥ 95% (GC)	Custom Quantities
BenchChem	Furfuryl methacrylate	Not Specified	Custom Quantities
BoroPharm Inc.	Furfuryl methacrylate	Not Specified	1g
ChemicalBook	Furfuryl Methacrylate	98%, 99%	Inquire for details

Physicochemical Properties

A summary of the key physical and chemical properties of **furfuryl methacrylate** is provided in the table below. This data is essential for its proper handling, storage, and application in experimental settings.

Property	Value
Molecular Formula	C ₉ H ₁₀ O ₃ [1] [3]
Molecular Weight	166.17 g/mol [3]
Appearance	Colorless to slightly yellow liquid [1]
Boiling Point	80-82 °C at 5 mmHg [4]
Density	1.078 g/mL at 25 °C [4]
Refractive Index (n _{20/D})	1.482 [4]
Flash Point	91 °C (195.8 °F) - closed cup
Solubility	Soluble in water (1792 mg/L @ 25 °C, est.)

Experimental Protocols

This section provides detailed methodologies for the synthesis and polymerization of **furfuryl methacrylate**, as cited in scientific literature.

Synthesis of Furfuryl Methacrylate

1. Acid-Catalyzed Esterification:

A common method for synthesizing **furfuryl methacrylate** involves the direct esterification of furfuryl alcohol with methacrylic acid.^[5] This equilibrium reaction is typically driven forward by the removal of water and the use of an acid catalyst.

- Reactants: Furfuryl alcohol, Methacrylic acid
- Catalyst: Strong mineral acids such as sulfuric acid (H₂SO₄) or p-toluenesulfonic acid (p-TSA).^[5]
- Procedure:
 - Combine furfuryl alcohol and a slight excess of methacrylic acid in a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap.
 - Add a catalytic amount of the chosen acid catalyst.
 - Heat the mixture to reflux. The water produced during the reaction is azeotropically removed and collected in the Dean-Stark trap.
 - Monitor the reaction progress by measuring the amount of water collected.
 - Upon completion, cool the reaction mixture and neutralize the acid catalyst with a base (e.g., sodium bicarbonate solution).
 - Wash the organic layer with water and brine, then dry over an anhydrous salt (e.g., magnesium sulfate).
 - Purify the crude product by vacuum distillation to obtain pure **furfuryl methacrylate**.

2. Transesterification:

An alternative route to **furfuryl methacrylate** is through a transesterification reaction, which avoids the production of water and the use of corrosive methacrylic acid.^{[5][6]}

- Reactants: Furfuryl alcohol, a methacrylate ester (e.g., methyl methacrylate)
- Catalyst: Transesterification catalysts such as tin-based or titanium-based catalysts are often preferred for their reactivity.^[6]
- Procedure:
 - Charge a reactor with furfuryl alcohol, the methacrylate ester, and the transesterification catalyst.
 - Heat the reaction mixture. The lower-boiling alcohol byproduct (e.g., methanol) is removed by distillation to drive the equilibrium towards the product.
 - Monitor the reaction progress by gas chromatography (GC) or other suitable analytical techniques.
 - Once the reaction reaches the desired conversion, cool the mixture.
 - The catalyst may be removed by filtration or washing.
 - Purify the product by vacuum distillation.

Polymerization of Furfuryl Methacrylate

1. Free Radical Polymerization:

Conventional free radical polymerization of **furfuryl methacrylate** can lead to cross-linked gels due to side reactions involving the furan ring.^{[7][8]} However, it can be controlled under specific conditions.

- Monomer: **Furfuryl methacrylate** (FMA)
- Initiator: A free radical initiator such as benzoyl peroxide (BPO).

- Procedure (Copolymerization with Tung Oil):[\[7\]](#)
 - Prepare reaction mixtures with varying weight ratios of FMA and tung oil (TO), for example, 1:1, 2:3, and 3:7.
 - Add 3 wt% of BPO with respect to the total monomer weight as the initiator.
 - Carry out the polymerization in a round-bottom flask fitted with a reflux condenser.
 - Purge the reaction vessel with nitrogen gas for 15 minutes before starting the reaction.
 - Maintain the temperature at 80 °C for 4 hours, followed by 120 °C for 2 hours.
 - The resulting product is a white crude powder.

2. Atom Transfer Radical Polymerization (ATRP):

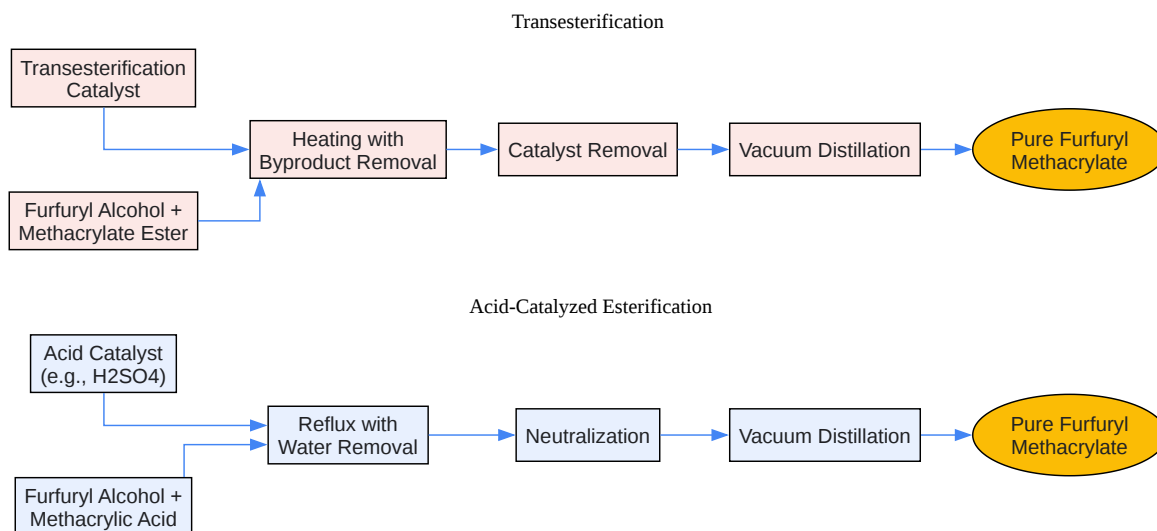
ATRP offers a controlled method for the polymerization of FMA, allowing for the synthesis of well-defined polymers with a linear increase in molecular weight with monomer conversion and without gel formation.[\[8\]](#)[\[9\]](#)

- Monomer: **Furfuryl methacrylate** (FMA)
- Initiator: A suitable initiator for ATRP (e.g., ethyl α -bromoisobutyrate).
- Catalyst: A transition metal complex, typically copper(I) bromide (CuBr).[\[8\]](#)
- Ligand: A complexing agent for the copper catalyst, such as 1,1,4,7,10,10-hexamethyltriethylenetetramine (HMTETA).[\[8\]](#)
- Solvent: An appropriate solvent like anisole.
- Procedure (Homopolymerization):[\[9\]](#)
 - Set up a reaction vessel with the monomer, initiator, catalyst, and ligand in the desired molar ratio (e.g., monomer:initiator:catalyst:ligand of 50:1:0.3:0.3) in the solvent (e.g., 70 wt% anisole).

- Deoxygenate the reaction mixture by several freeze-pump-thaw cycles.
- Conduct the polymerization at a controlled temperature (e.g., 90 °C).
- Monitor the monomer conversion over time by taking samples and analyzing them using techniques like ^1H NMR or GC.
- Terminate the polymerization by exposing the reaction mixture to air or by adding a terminating agent.
- Precipitate the polymer in a non-solvent (e.g., methanol) and dry it under vacuum.

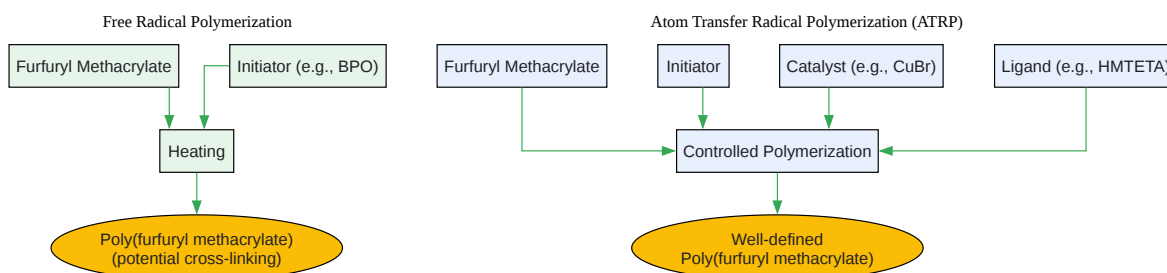
Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate the logical flow of the synthesis and polymerization processes described above.



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Caption: Synthesis pathways for **furfuryl methacrylate**.



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Caption: Polymerization methods for **furfuryl methacrylate**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. Furfuryl Methacrylate | 3454-28-2 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. Furfuryl methacrylate | C9H10O3 | CID 76993 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. FURFURYL METHACRYLATE | 3454-28-2 [chemicalbook.com]
- 5. Furfuryl methacrylate | 3454-28-2 | Benchchem [benchchem.com]
- 6. JP6424532B2 - Method for producing furfuryl methacrylate - Google Patents [patents.google.com]

- 7. Synthesis and Properties of Thermosets from Tung Oil and Furfuryl Methacrylate [mdpi.com]
- 8. researchgate.net [researchgate.net]
- 9. researchgate.net [researchgate.net]
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